

CAS number and molecular structure of Tetrachlorophthalic anhydride.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tetrachlorophthalic anhydride

Cat. No.: B044441

[Get Quote](#)

An In-depth Technical Guide to **Tetrachlorophthalic Anhydride**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Tetrachlorophthalic anhydride (TCPA) is a chlorinated derivative of phthalic anhydride.[1] It is a versatile organic compound that serves as a crucial intermediate and building block in a wide array of chemical syntheses.[2] This technical guide provides a comprehensive overview of its chemical and physical properties, molecular structure, synthesis, applications, and detailed experimental protocols. Its primary industrial significance lies in its use as a reactive flame retardant and as a precursor for the synthesis of dyes, pigments, pharmaceuticals, and pesticides.[2][3]

Chemical and Physical Properties

The key quantitative data for **Tetrachlorophthalic anhydride** are summarized in the table below for easy reference and comparison.

Property	Value	References
CAS Number	117-08-8	[1][4][5]
Molecular Formula	C ₈ Cl ₄ O ₃	[1][4]
Molecular Weight	285.90 g/mol	[1][4]
Appearance	White to off-white crystalline powder or flakes	[1][3]
Melting Point	253-257 °C	[1][6]
Boiling Point	371 °C	[1][6]
Flash Point	362 °C	[1]
Density	1.49 g/cm ³	[1]
Vapor Pressure	0.16 mmHg (at 145 °C)	[1][7]
Water Solubility	0.8 mg/L (at 21 °C)	[1]
Solubility	Slightly soluble in ether; slightly soluble in water; soluble in heated chloroform, DMSO, and methanol.	[1][3]
EINECS Number	204-171-4	[1][5]

Molecular Structure

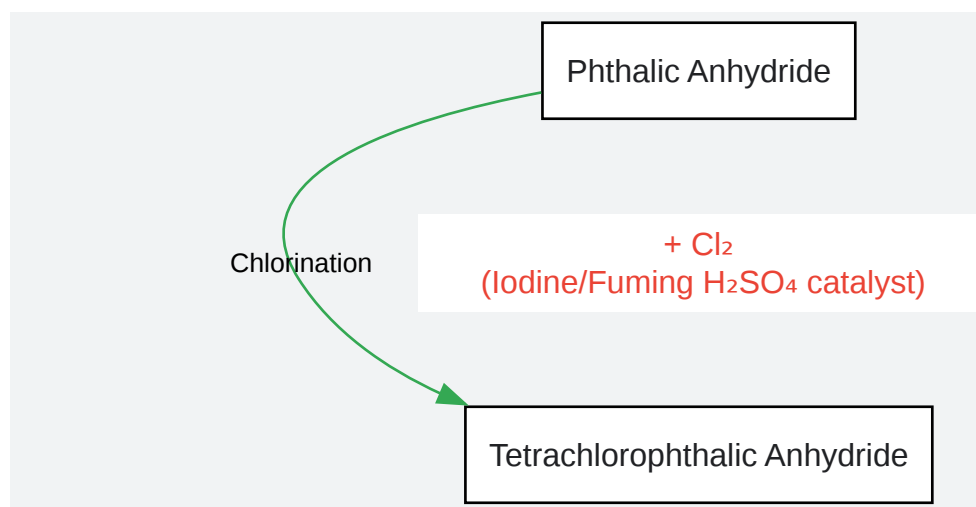
Tetrachlorophthalic anhydride is a cyclic dicarboxylic anhydride with four chlorine atoms attached to the benzene ring.[1] The structure consists of a five-membered anhydride ring fused to a tetrachlorinated benzene ring.

Caption: Molecular structure of **Tetrachlorophthalic anhydride**.

Synthesis

The primary method for synthesizing **Tetrachlorophthalic anhydride** is through the chlorination of phthalic anhydride.[8] This electrophilic substitution reaction can be carried out

using various chlorinating agents and catalysts. One common laboratory and industrial method involves the use of fuming sulfuric acid or chlorosulfonic acid as a solvent and a catalyst such as iodine or a Lewis acid.[8][9]



[Click to download full resolution via product page](#)

Caption: Synthesis of **Tetrachlorophthalic anhydride** from Phthalic anhydride.

Applications

Tetrachlorophthalic anhydride has a broad range of applications across various industries:

- **Flame Retardant:** It is extensively used as a reactive flame retardant in the manufacturing of epoxy resins, plastics, textiles, and paper.[2][3]
- **Chemical Intermediate:** It serves as a vital intermediate in the synthesis of:
 - **Dyes and Pigments:** Notably in the production of phthalocyanine green pigments.[2][10]
 - **Pharmaceuticals:** Used in the synthesis of certain active pharmaceutical ingredients.[1][3]
 - **Pesticides:** An intermediate for producing fungicides like Fthalide.[3][10]
 - **Plasticizers:** Employed in the creation of flame-retardant plasticizers.[3][10]
- **Electronics:** It finds use in electroplating and other applications within the electronics industry.[2][3]

Experimental Protocols

Synthesis of Tetrachlorophthalic Anhydride via Chlorination of Phthalic Anhydride

This protocol is based on a method described for the industrial preparation of **Tetrachlorophthalic anhydride**.[\[11\]](#)

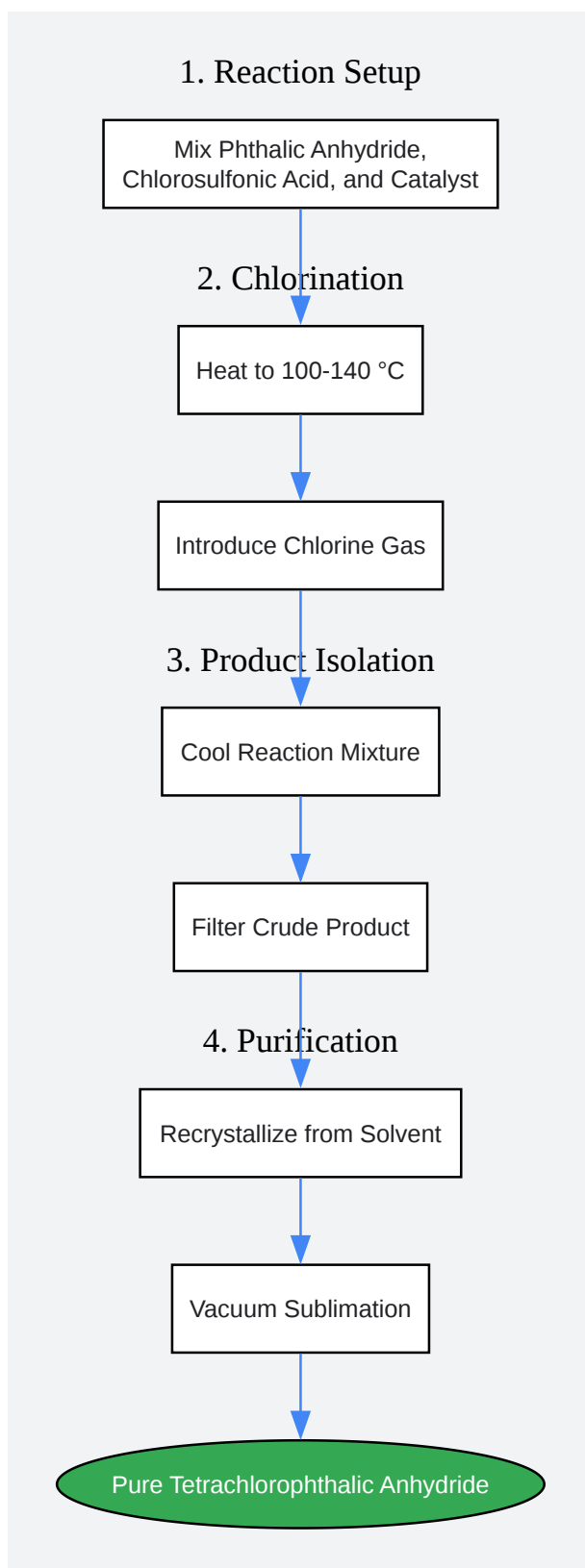
Materials:

- Phthalic anhydride
- Chlorosulfonic acid
- Iodine (III) chloride (ICl_3) or a compound that yields it
- Chlorine gas (Cl_2)
- Reactor vessel equipped with a stirrer, gas inlet, and condenser

Procedure:

- Preparation of the Reaction Mixture:
 - In a suitable reactor, prepare a molar solution of phthalic anhydride in chlorosulfonic acid. The molar ratio of phthalic anhydride to chlorosulfonic acid is preferably around 0.32:1.[\[11\]](#)
 - Add a catalytic amount of Iodine (III) chloride or a precursor.
- Chlorination Reaction:
 - Heat the reaction mixture to a temperature between 100-140 °C.[\[11\]](#)
 - Introduce dry chlorine gas into the reactor while stirring vigorously. The reaction releases hydrogen chloride gas, which should be safely vented and neutralized (e.g., by absorption in water).[\[8\]](#)
- Reaction Monitoring and Completion:

- The reaction can be carried out in a series of reactors, where the off-gases from the first reactor are passed into the subsequent ones to ensure complete utilization of chlorine.[\[11\]](#)
- The reaction is considered complete when the conversion to **tetrachlorophthalic anhydride** is maximized, which can be monitored by analytical techniques such as gas chromatography (GC) or high-performance liquid chromatography (HPLC).
- Product Isolation and Purification:
 - Upon completion, the reaction mixture is cooled.
 - The crude **Tetrachlorophthalic anhydride** can be isolated by filtration.
 - The product can be purified by recrystallization from a suitable solvent like chloroform or benzene, followed by vacuum sublimation to obtain a high-purity product.[\[1\]](#) A reported yield for a similar process is 95% with a melting point of 255.5 - 256.5 °C.[\[11\]](#)



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Cas 117-08-8, Tetrachlorophthalic anhydride | lookchem [lookchem.com]
- 2. nbino.com [nbino.com]
- 3. hrameshkumar.com [hrameshkumar.com]
- 4. scbt.com [scbt.com]
- 5. merckmillipore.com [merckmillipore.com]
- 6. 四氯苯酐 96% | Sigma-Aldrich [sigmaaldrich.com]
- 7. Tetrachlorophthalic anhydride 96 117-08-8 [sigmaaldrich.com]
- 8. Page loading... [wap.guidechem.com]
- 9. CN1059335A - The synthetic method of tetrachlorophthalic anhydride - Google Patents [patents.google.com]
- 10. Tetrachlorophthalic Anhydride Supplier, Tetrachlorophthalic Anhydride Latest Price, CAS 117-08-8, Bulk Sales from China [chemball.com]
- 11. DE1934174A1 - Tetrachlorophthalic anhydride manufacture- - ing process - Google Patents [patents.google.com]
- To cite this document: BenchChem. [CAS number and molecular structure of Tetrachlorophthalic anhydride.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b044441#cas-number-and-molecular-structure-of-tetrachlorophthalic-anhydride]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com